

Solubility of C.I. Acid Black 132 in water and organic solvents

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Compound of Interest

Compound Name: C.I. Acid Black 132

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A Technical Guide to the Solubility of C.I. Acid Black 132

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Black 132** in aqueous and organic media. Due to the limited availability of specific quantitative experimental data for **C.I. Acid Black 132** in publicly accessible literature, this guide synthesizes available qualitative information, data from analogous compounds, and established experimental methodologies for determining dye solubility.

Introduction to C.I. Acid Black 132

C.I. Acid Black 132 is a pre-metallized acid dye, featuring a 1:2 chromium complex with azo ligands.^[1] Its molecular structure contains sulfonic acid groups, which are characteristic of acid dyes and impart water solubility, a critical factor for its applications in dyeing and as a potential staining agent or analytical standard in research.^{[1][2]} Understanding its solubility is crucial for optimizing its use, ensuring solution stability, and developing new applications.

Solubility Data

Quantitative solubility data for **C.I. Acid Black 132** is not readily available in the reviewed literature. The dye is consistently described as "water-soluble."^[3] However, one source provides an estimated water solubility based on a structurally analogous 1:2 chromium complex

azo dye (CAS RN 85029-57-8), which suggests a relatively low solubility.^{[1][4]} This highlights a discrepancy between its qualitative classification and the limited quantitative data from a related compound.

To provide a broader context, the following tables summarize the available information for **C.I. Acid Black 132** and the measured solubility of other C.I. Acid Black dyes.

Table 1: Solubility Profile of **C.I. Acid Black 132**

Solvent	Solubility Value	Temperature	Remarks	Source(s)
Water	"Water Soluble"	Not Specified	Qualitative description.	[3]
Water	0.002–0.5 mg/L	Not Specified	Estimated value based on an analogous 1:2 chromium complex azo dye (CAS RN 85029-57-8).	[1][4]
Ethanol	Not Specified	Not Specified	Listed as a common solvent for azo dyes, but no quantitative data is available for C.I. Acid Black 132.	[4]
Methanol	Not Specified	Not Specified	Listed as a common solvent for azo dyes, but no quantitative data is available for C.I. Acid Black 132.	[4]
Dimethylformamide (DMF)	Not Specified	Not Specified	Listed as a common solvent for azo dyes, but no quantitative data is available for C.I. Acid Black 132.	[4]

Table 2: Comparative Solubility of Other C.I. Acid Black Dyes

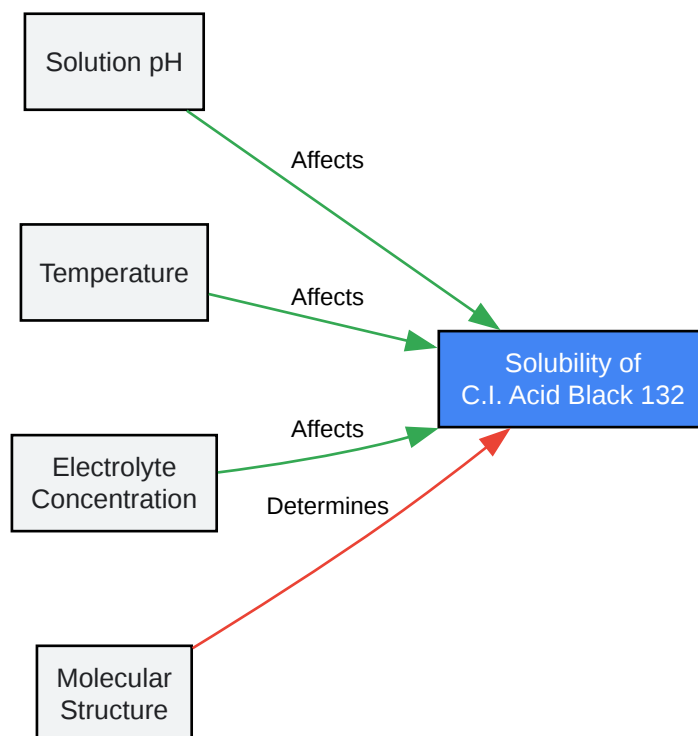
Dye Name	Solvent	Solubility Value	Temperature	Source(s)
C.I. Acid Black 1	Water	10 g/L	25 °C	[5]
C.I. Acid Black 1	Ethanol	3 mg/mL	Not Specified	[5]
C.I. Acid Black 1	2-Methoxyethanol	50 mg/mL	Not Specified	[5]
C.I. Acid Black 26	Water	100 g/L	90 °C	[6]
C.I. Acid Black 41	Ethanol	"Slightly soluble"	Not Specified	[7]
C.I. Acid Black 52	Ethanol	"Soluble"	Not Specified	[8]
C.I. Acid Black 63	Water	"Slightly soluble"	Not Specified	[9]
C.I. Acid Black 63	Ethanol	"Soluble"	Not Specified	[9]
C.I. Acid Black 63	Ethylene Glycol Ether	"Soluble"	Not Specified	[9]
C.I. Acid Black 63	Dimethylformamide (DMF)	"Soluble"	Not Specified	[9]

Factors Influencing Solubility

The solubility of acid dyes like **C.I. Acid Black 132** is influenced by several factors:

- pH: 1:2 chromium complex dyes generally exhibit lower solubility at higher pH values.[1][4]
- Temperature: Typically, the solubility of dyes in aqueous solutions increases with temperature.[1]

- Electrolytes: The presence of salts can either increase ("salting in") or decrease ("salting out") the solubility of acid dyes, depending on the nature and concentration of the salt and the dye.[1]
- Molecular Structure: A higher number of sulfonic acid groups generally leads to increased water solubility.[4]



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Caption: Key factors influencing the solubility of **C.I. Acid Black 132**.

Experimental Protocols for Solubility Determination

The following are generalized but detailed protocols for determining the solubility of a dye like **C.I. Acid Black 132**. These methods are based on established analytical practices.[3]

Gravimetric Method for Aqueous Solubility

This protocol determines the solubility of the dye in water at a specific temperature by evaporating the solvent and weighing the dissolved solid.[3][4]

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **C.I. Acid Black 132** powder to a known volume of deionized water (e.g., 100 mL) in a sealed, temperature-controlled vessel.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure the solution reaches equilibrium and is saturated.[\[3\]](#)
- Separation of Undissolved Solid:
 - Allow the solution to stand undisturbed for at least 2 hours within the temperature-controlled environment for undissolved particles to settle.
 - Carefully filter the supernatant through a pre-weighed, fine-pore membrane filter (e.g., 0.45 µm) to remove all undissolved solids.[\[3\]](#)
- Quantification of Dissolved Dye:
 - Accurately transfer a known volume (e.g., 10 mL) of the clear, filtered saturated solution into a pre-weighed beaker.
 - Evaporate the solvent completely in a drying oven at a temperature that will not cause decomposition of the dye (e.g., 105 °C).
 - Cool the beaker in a desiccator and weigh it. Repeat the drying and weighing process until a constant weight is achieved.[\[3\]](#)
- Calculation:
 - Calculate the mass of the dissolved dye by subtracting the initial weight of the beaker from the final constant weight.
 - Determine the solubility in g/L (or other appropriate units) by scaling the mass of the dissolved dye to the volume of the aliquot taken.[\[3\]](#)

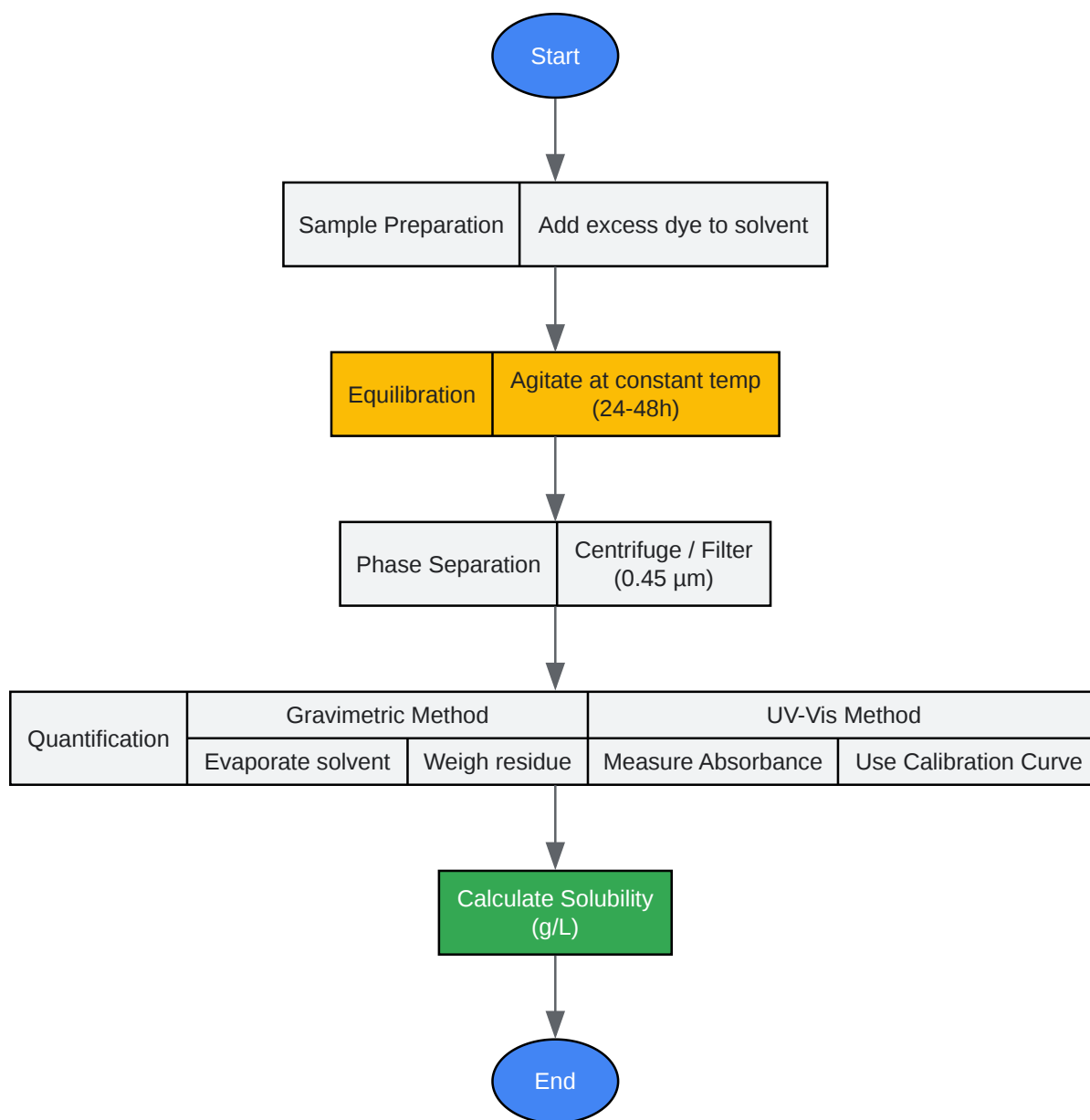
Shake-Flask Method with UV-Vis Quantification

This method is widely used and relies on spectrophotometry to determine the concentration of the dissolved dye in a saturated solution.[\[1\]](#)

Methodology:

- Preparation of Calibration Curve:
 - Prepare a concentrated stock solution by accurately weighing a small amount of **C.I. Acid Black 132** and dissolving it in a known volume of the desired solvent (e.g., deionized water).
 - Create a series of standard solutions of known concentrations by diluting the stock solution.
 - Measure the absorbance of each standard solution at the dye's maximum absorption wavelength (λ_{max} , approx. 580 nm for **C.I. Acid Black 132**) using a UV-Vis spectrophotometer.[\[3\]](#)
 - Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solution:
 - Add an excess amount of the dye to a known volume of the solvent in a sealed container (a "shake-flask").
 - Agitate the container in a constant temperature bath for an extended period (e.g., 24-48 hours) to reach equilibrium.[\[1\]](#)
- Phase Separation:
 - Separate the undissolved dye from the solution by centrifugation and/or filtration through a suitable filter (e.g., 0.45 μm). Ensure the temperature remains constant during this step.[\[1\]](#)
- Quantification:
 - Dilute the clear supernatant to a concentration that falls within the linear range of the calibration curve.

- Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer.
- Use the calibration curve to determine the concentration of the dye in the diluted sample and calculate the concentration in the original saturated solution.[1]



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Caption: Experimental workflow for determining dye solubility.

Conclusion

This technical guide summarizes the currently available information on the solubility of **C.I. Acid Black 132**. While it is generally classified as a water-soluble dye, precise quantitative data remains scarce in the public domain. The provided comparative data for other acid dyes illustrates the wide range of solubilities that can be expected within this class of compounds. For accurate and reliable solubility data for **C.I. Acid Black 132** in specific solvents, it is essential to perform experimental determination using established protocols such as the gravimetric or shake-flask methods outlined herein.

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